

Application Notes and Protocols: The Role of 2-Methylundecanal in Perfumery

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Compound of Interest

Compound Name: 2-Methylundecanal

Cat. No.: B089849

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methylundecanal, also known as aldehyde C-12 MNA or methyl nonyl acetaldehyde, is a pivotal synthetic aliphatic aldehyde in the fragrance industry. Its unique olfactory profile has secured its place as a classic and versatile ingredient in a wide array of perfumes, most notably as a key component of the iconic Chanel No. 5.^[1] This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals interested in the specific perfume notes created by **2-Methylundecanal**, its analytical quantification, sensory evaluation, and the underlying olfactory mechanisms.

Naturally occurring in kumquat peel oil, **2-Methylundecanal** possesses a complex scent profile characterized by a waxy, fatty, and slightly herbaceous initial impression that, upon dilution, blossoms into a pleasant floral note with nuances of orange, ambergris, honey, and nuts.^{[1][2]} Its ability to impart a clean, fresh, and powerful lift to fragrance compositions makes it an indispensable tool for perfumers.^[3]

These application notes will delve into the chemical and physical properties of **2-Methylundecanal**, its contribution to aldehydic perfume notes, protocols for its analysis and sensory evaluation, and a discussion of the olfactory signaling pathways involved in its perception.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **2-Methylundecanal** is essential for its effective application in fragrance formulations and for the development of analytical methodologies.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₄ O	[1]
Molecular Weight	184.32 g/mol	[1]
CAS Number	110-41-8	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor Profile	Waxy, fatty, floral, citrus, amber, mossy	[4]
Boiling Point	171 °C	[1]
Density	0.8303 g/cm ³	[1]
Refractive Index	1.432	[1]
Solubility	Soluble in ethanol and organic solvents; insoluble in water.	[1]

Role in Creating Specific Perfume Notes

2-Methylundecanal is a cornerstone of the "aldehydic" fragrance family. Aldehydic notes are synthetic aromas that provide a sparkling, effervescent, and often clean or soapy quality to perfumes. They are rarely used as the main theme but rather to enhance and provide lift to other notes, particularly florals.

Key Contributions of **2-Methylundecanal** to Perfume Compositions:

- **Top Note Enhancement:** It provides a powerful initial "lift" or "sparkle" to the top notes of a fragrance, creating a memorable first impression.

- Floral Bouquet Accentuation: **2-Methylundecanal** blends exceptionally well with floral notes like rose, jasmine, and lily of the valley, amplifying their natural brightness and adding a clean, sophisticated nuance.
- Creation of Abstract Scents: Its synthetic nature allows perfumers to create abstract and modern fragrances that are not strictly imitations of natural scents.
- Increased Sillage and Diffusion: The volatility of **2-Methylundecanal** contributes to a fragrance's sillage (the trail it leaves) and its overall diffusion.

Experimental Protocols

Gas Chromatography-Mass Spectrometry (GC-MS) for Quantitative Analysis

This protocol outlines the quantitative analysis of **2-Methylundecanal** in a perfume solution.

Objective: To determine the concentration of **2-Methylundecanal** in a fragrance sample.

Materials:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column (e.g., DB-5ms, 30 m x 0.25 mm i.d., 0.25 μ m film thickness)
- Helium (carrier gas)
- **2-Methylundecanal** standard ($\geq 98\%$ purity)
- Ethanol (GC grade)
- Volumetric flasks and pipettes
- Autosampler vials

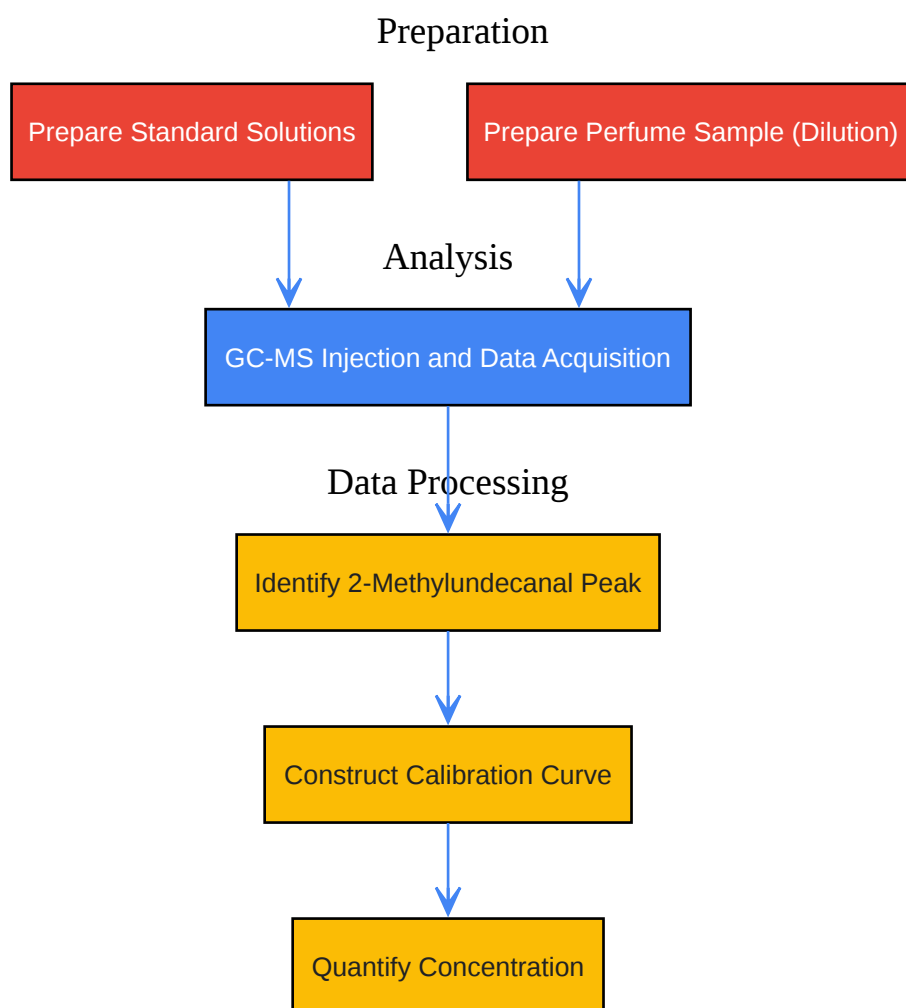
Procedure:

- Standard Solution Preparation:

- Prepare a stock solution of **2-Methylundecanal** (1000 µg/mL) in ethanol.
- Create a series of calibration standards by serially diluting the stock solution to concentrations of 1, 5, 10, 50, and 100 µg/mL in ethanol.
- Sample Preparation:
 - Dilute the perfume sample with ethanol to an estimated concentration within the calibration range. A 1:100 dilution is a typical starting point.
- GC-MS Parameters:
 - Inlet Temperature: 250°C
 - Injection Volume: 1 µL (splitless mode)
 - Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp to 180°C at 10°C/min
 - Ramp to 280°C at 20°C/min, hold for 5 minutes
 - Carrier Gas Flow: 1.0 mL/min (constant flow)
 - MS Transfer Line Temperature: 280°C
 - Ion Source Temperature: 230°C
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Scan Range: m/z 40-400
- Data Analysis:
 - Identify the **2-Methylundecanal** peak in the chromatogram based on its retention time and mass spectrum (characteristic ions: m/z 41, 57, 71, 85, 113, 141).

- Construct a calibration curve by plotting the peak area of the **2-Methylundecanal** standard against its concentration.
- Determine the concentration of **2-Methylundecanal** in the diluted perfume sample using the calibration curve.
- Calculate the original concentration in the undiluted perfume, accounting for the dilution factor.

Workflow for GC-MS Analysis



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Caption: Workflow for the quantitative analysis of **2-Methylundecanal** using GC-MS.

Sensory Evaluation Protocol: Triangle Test

This protocol is designed to determine if a perceptible difference exists between two fragrance formulations, for instance, one containing **2-Methylundecanal** and a control.

Objective: To determine if a sensory panel can distinguish between a fragrance containing **2-Methylundecanal** and a control fragrance.

Materials:

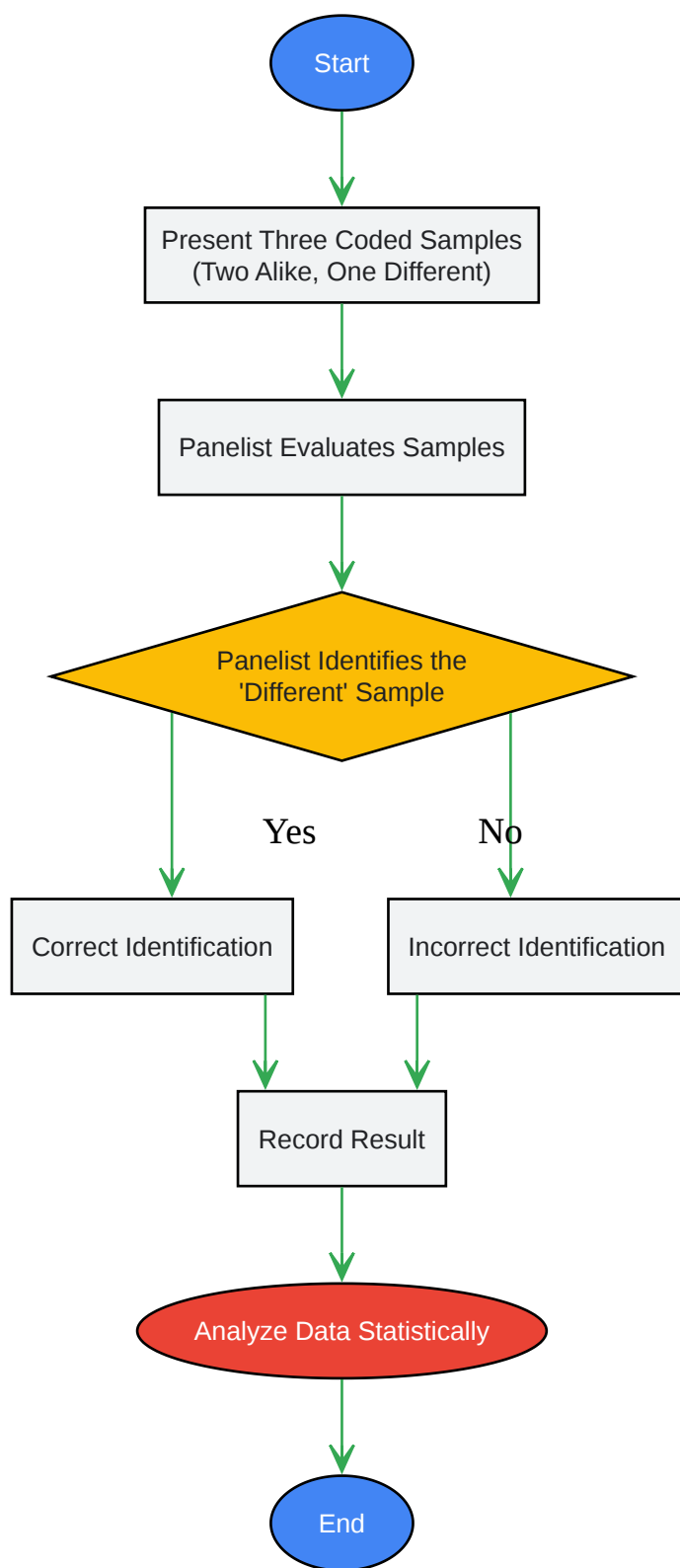
- Trained sensory panel (15-20 panelists)
- Odor-free testing environment with controlled temperature and humidity
- Fragrance blotters
- Two fragrance samples (A: Control, B: With **2-Methylundecanal**)
- Coding labels
- Data collection forms or software

Procedure:

- Sample Preparation:
 - Label three sets of blotters for each panelist. Two blotters will be dipped in one sample, and one in the other. The combination is randomized for each panelist (e.g., AAB, BBA, ABA, BAB).
 - Dip the blotters into the fragrance oils to a depth of 1 cm and allow the solvent to evaporate for 30 seconds.
- Testing Protocol:
 - Present the three coded blotters to each panelist simultaneously.
 - Instruct the panelists to sniff each blotter from left to right.

- Ask the panelists to identify the sample that is different from the other two.
- A forced-choice method is used; panelists must make a selection.
- Data Analysis:
 - Count the number of correct identifications.
 - Use a statistical table for triangle tests (based on the binomial distribution) to determine if the number of correct identifications is statistically significant at a chosen confidence level (e.g., $p < 0.05$).

Logical Flow of a Triangle Test



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Caption: Logical workflow of a sensory triangle test for fragrance evaluation.

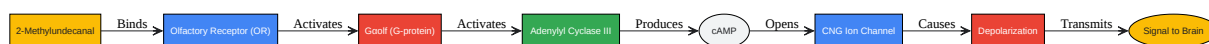
Olfactory Signaling Pathway

The perception of **2-Methylundecanal**, like all odorants, is initiated by its interaction with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal cavity. While the specific ORs that bind to **2-Methylundecanal** are not fully elucidated, the general mechanism of olfactory signal transduction is well-established.

General Olfactory Transduction Cascade:

- **Binding:** **2-Methylundecanal** binds to a specific G-protein coupled olfactory receptor (OR).
- **G-Protein Activation:** This binding event activates the associated G-protein (G α olf).
- **Adenylyl Cyclase Activation:** G α olf activates adenylyl cyclase III.
- **cAMP Production:** Adenylyl cyclase III catalyzes the conversion of ATP to cyclic AMP (cAMP).
- **Ion Channel Opening:** cAMP binds to and opens cyclic nucleotide-gated (CNG) ion channels.
- **Depolarization:** The opening of CNG channels allows an influx of Na⁺ and Ca²⁺ ions, leading to depolarization of the neuron.
- **Signal Transmission:** This depolarization generates an action potential that is transmitted to the olfactory bulb in the brain, where the signal is further processed, leading to the perception of the specific odor.

Olfactory Signaling Pathway for **2-Methylundecanal**



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Caption: Simplified diagram of the olfactory signal transduction pathway initiated by **2-Methylundecanal**.

Stability Considerations

Aldehydes, including **2-Methylundecanal**, can be susceptible to oxidation over time, which can alter the fragrance profile. It is crucial to conduct stability testing on any perfume formulation containing this ingredient.

Protocol for Accelerated Stability Testing:

- Objective: To assess the stability of a fragrance containing **2-Methylundecanal** under accelerated aging conditions.
- Procedure:
 - Prepare samples of the final fragrance formulation in its intended packaging.
 - Store samples under various conditions:
 - Elevated temperature (e.g., 40°C) for 1, 2, and 3 months.
 - Exposure to UV light for a specified duration.
 - Freeze-thaw cycles (e.g., 24 hours at -10°C followed by 24 hours at 25°C, repeated for 3 cycles).
 - At each time point, evaluate the samples for changes in color, clarity, and odor profile compared to a control sample stored at room temperature in the dark.
 - Quantitative analysis using GC-MS can also be performed to monitor the concentration of **2-Methylundecanal** and the formation of any degradation products.

Conclusion

2-Methylundecanal remains a vital component in the perfumer's palette, offering a unique combination of freshness, complexity, and performance. For researchers and scientists, a comprehensive understanding of its properties, analytical methods for its quantification, and standardized protocols for its sensory evaluation are essential for its successful application and for the development of novel fragrance compositions. The provided application notes and

protocols serve as a foundational guide for exploring the multifaceted role of this important fragrance ingredient.

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